

# Propoxyphene-D5 stability and storage requirements

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

[Get Quote](#)

## Storage Specifications

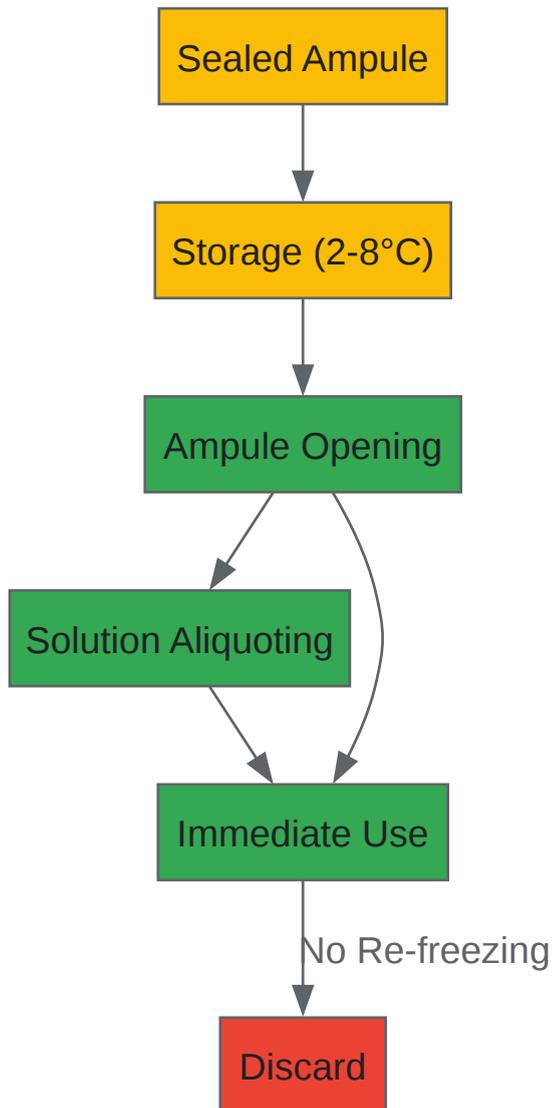
Certified reference materials like propoxyphene-D5 have precise handling requirements to maintain stability and integrity. The key storage specifications are summarized below.

Specification	Detail
Compound Name [1]	(±)-Propoxyphene-D5
Concentration [1]	100 µg/mL
Solvent [1]	Acetonitrile
Storage Temperature [1]	2-8°C
Form [1]	Ready-to-use solution in a sealed 1 mL ampule
Flash Point [1]	2 °C (closed cup) - indicates flammable liquid

## Stability and Handling Context

Stability involves more than just storage temperature. Here is a workflow for managing and using a stability-sensitive reference material like propoxyphene-D5, based on general best practices for such compounds.

### Stability Workflow for Propoxyphene-D5



[Click to download full resolution via product page](#)

Stability workflow for Propoxyphene-D5 from storage to disposal.

Key considerations for handling include:

- **Stability-Specifying Properties:** The solution is prepared in **acetonitrile**, a solvent that can absorb water from the atmosphere, potentially affecting stability. It is characterized as suitable for **GC/MS and LC/MS** analysis, confirming its stability under these specific conditions [1].

- **Toxicokinetics of Parent Compound:** While specific data for the deuterated form is unavailable, information about propoxyphene provides context. Propoxyphene is metabolized to norpropoxyphene, which is active and has a long, variable elimination half-life. This suggests that stability studies should monitor for the formation of degradation products [2].

## Finding Deeper Technical Data

For the experimental protocols and detailed stability data you require, I suggest these pathways:

- **Contact the Manufacturer:** Obtain the **Certified Reference Material (CRM) certificate** from the supplier, which contains precise data on stability, expiration, and uncertainty.
- **Search Scientific Literature:** Look for **peer-reviewed studies** in analytical chemistry or forensic toxicology journals that specifically use this CRM.
- **Consult Regulatory Guidelines:** Refer to **ICH guidelines Q1A-R2** and **Q1B** for standard protocols on stability testing of drug substances and products, which can serve as a methodological framework [3].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (±)- Propoxyphene - D 100ug/mL acetonitrile, ampule 1mL, certified... 5 [sigmaaldrich.com]
2. [sciencedirect.com/topics/chemistry/ propoxyphene](https://www.sciencedirect.com/topics/chemistry/propoxyphene) [sciencedirect.com]
3. A guide to stability storage [linkedin.com]

To cite this document: Smolecule. [Propoxyphene-D5 stability and storage requirements]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1785199#propoxyphene-d5-stability-and-storage-requirements>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)